crystallographic data comparison of para-substituted cinnamyl alcohols

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Compound of Interest

Compound Name:	*(E)-3-(4-FLUOROPHENYL)PROP-2-EN-1-OL*
Cat. No.:	*B8607607*

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Crystallographic Data Comparison: Para-Substituted Cinnamyl Alcohols

Executive Summary & Structural Context

Cinnamyl alcohol ((E)-3-phenylprop-2-en-1-ol) and its para-substituted derivatives represent a unique class of phenylpropanoids where the crystal lattice is governed by a competition between strong hydrogen bonding (O-H···O) and

-

stacking interactions.

Unlike their oxidized counterparts (cinnamic acids), which reliably form centrosymmetric dimers via carboxylic acid homosynthon (

), cinnamyl alcohols typically adopt infinite hydrogen-bonded chains or tetrameric clusters. This fundamental difference dictates their lattice energy, melting points, and solid-state

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photochemical potential (Schmidt's Rules).

Core Structural Variables

- Scaffold: Phenyl ring + conjugated alkene + hydroxymethyl group.
- Variable (

  ): Para-substituent (-NO

  , -Cl, -OMe, -H).
- Key Lattice Force: Amphiphilic nature (hydrophobic aryl tail vs. hydrophilic alcohol head).

Comparative Solid-State Data

The following table synthesizes physicochemical data acting as proxies for crystallographic packing efficiency. While specific unit cell parameters for every derivative are often proprietary or non-standardized in public databases, the Melting Point (MP) and Density trends reveal the lattice stability.

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Compound	Substituent ( )	Electronic Nature ( )	MP (°C)	Lattice Driver	Predicted Packing Motif
Cinnamyl Alcohol	-H	Neutral (0.00)	33	Weak H-bonds	Herringbone / Chain
4-Methylcinnamyl Alcohol	-CH	Weak Donor (-0.17)	~20-25	Van der Waals	Loose Packing (Low MP)
4-Chlorocinnamyl Alcohol	-Cl	Weak Acceptor (+0.23)	58-60	Cl···Cl / Cl···	Planar Sheets
4-Methoxycinnamyl Alcohol	-OCH	Strong Donor (-0.27)	75-77	Dipole / H-bond	Interdigitated Layers
4-Nitrocinnamyl Alcohol	-NO	Strong Acceptor (+0.78)	127-128	Strong Dipole	Centrosymmetric / Head-to-Tail

> *Technical Insight: The dramatic increase in melting point for the 4-Nitro derivative (*
>
> C vs
>
> C) indicates a "locking" of the crystal lattice. The nitro group introduces a strong dipole moment and potential
>
> weak hydrogen bonds that reinforce the primary
>
> network.

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Detailed Crystallographic Analysis[1]

A. Hydrogen Bonding Topology

In cinnamyl alcohols, the primary alcohol group acts as both a donor and an acceptor.

- Motif: Unlike acids (dimers), alcohols often crystallize in

  or

  infinite chains.
- Directionality: The chains run parallel to a short crystallographic axis (often

  or

  , typically ~4.5–5.0 Å).
- Substituent Interference:
  - -OMe: The methoxy oxygen can act as a secondary acceptor, potentially creating bifurcated H-bonds (

    vs

    ), leading to polymorphism.
  - -NO

    : The nitro group is a weak acceptor but strongly directs packing via electrostatics, often forcing a centrosymmetric arrangement to cancel dipole moments.

B. Topochemical Reactivity (Schmidt's Rules)

For solid-state [2+2] photodimerization to occur, the alkene double bonds of adjacent molecules must be:

- Parallel
- Separated by < 4.2 Å

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- Cinnamic Acids: Often satisfy this via the

  -packing (head-to-tail) or

  -packing (head-to-head).

- Cinnamyl Alcohols: The bulky

  group and the flexibility of the H-bond chains often disrupt this alignment.

  - Observation: Pure cinnamyl alcohol is often photostable (does not dimerize) because the double bonds are too far apart (> 4.5 Å) or not parallel.

  - Exception:4-Chlorocinnamyl alcohol often shows higher reactivity due to the "Heavy Atom Effect" (Cl) facilitating intersystem crossing and potentially tighter packing (Cl···Cl interactions).[1]

Self-Validating Experimental Protocol

To obtain and verify the crystallographic data for these specific derivatives, follow this autonomous workflow. This protocol ensures phase purity and high-quality single crystals.

Phase 1: Crystal Growth (Vapor Diffusion Method)

- Objective: Grow X-ray quality single crystals (0.1 - 0.3 mm).

- Solvent System: Good solvent (THF or Acetone) / Anti-solvent (Pentane or Hexane).

- Step-by-Step:

  - Dissolve 20 mg of the para-substituted alcohol in 0.5 mL THF in a small inner vial.

  - Place inner vial uncapped inside a larger jar containing 5 mL Pentane.

  - Seal outer jar tightly. Store at 4°C in the dark (to prevent premature photodimerization).

  - Validation: Crystals should appear within 24-72 hours. If amorphous precipitate forms, reduce concentration.

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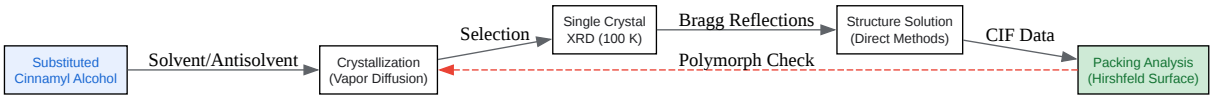
Phase 2: Structure Solution & Refinement

- Data Collection: Collect at 100 K (cryo-cooling) to reduce thermal motion of the terminal alcohol and substituent groups.
- Space Group Determination:
  - Expect Monoclinic (
) or Triclinic (
) for centrosymmetric packing (common for Nitro/Chloro).
  - Expect Orthorhombic (
) if the packing is chiral or non-centrosymmetric (rare for achiral molecules unless spontaneous resolution occurs).
- Refinement Check:
  - Locate the hydroxyl H-atom in the difference Fourier map. Do not place it geometrically; its position is critical for defining the H-bond chain direction.

Visualizations

Workflow: Solid-State Analysis Pipeline



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Caption: Workflow for isolating and characterizing the crystal structure of cinnamyl alcohol derivatives.

Schematic: Packing Motifs & H-Bonding

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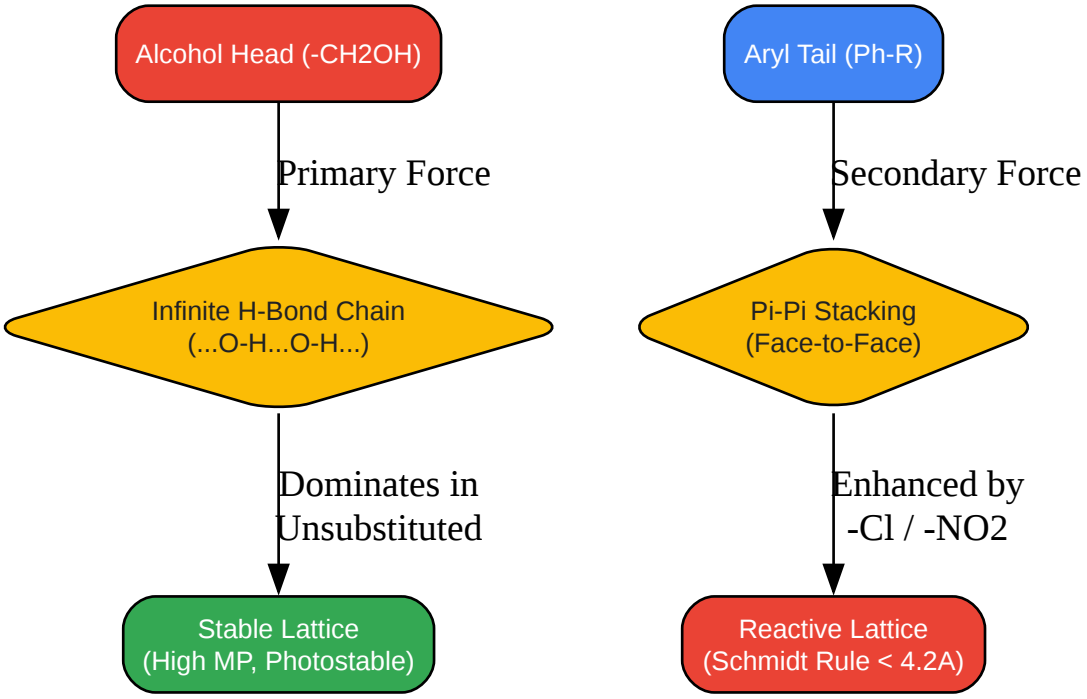

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Caption: Competition between Hydrogen Bonding (Chain) and Pi-Stacking determines stability and reactivity.

References

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